

Physical properties of n-Butylethylenediamine (boiling point, density)

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Compound of Interest

Compound Name: *n*-Butylethylenediamine

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An In-depth Technical Guide to the Physical Properties of n-Butylethylenediamine

This technical guide provides a comprehensive overview of the key physical properties of **n-Butylethylenediamine**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies.

Physical Properties of n-Butylethylenediamine

n-Butylethylenediamine, a colorless liquid, possesses distinct physical characteristics that are crucial for its handling, application, and process development in various scientific fields. A summary of its key physical properties is presented in the table below.

Physical Property	Value	Conditions
Boiling Point	170-172 °C	Standard atmospheric pressure
Density	0.836 g/mL	at 25 °C
Specific Gravity	0.84	Not specified

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard experimental procedures for measuring the boiling point and density of a liquid substance like **n-Butylethylenediamine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[1][2]} This property is a key indicator of a substance's purity. A common and effective method for its determination is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C range)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating bath oil
- Stand and clamp
- Rubber band or thread

Procedure:

- Fill the Thiele tube with liquid paraffin to a level just above the side arm.
- Place a few milliliters of **n-Butylethylenediamine** into the small test tube.
- Invert the sealed capillary tube and place it inside the test tube containing the sample, with the open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.

- Suspend the thermometer and the attached test tube in the Thiele tube, making sure the heating oil surrounds the sample but does not enter the test tube.
- Gently heat the side arm of the Thiele tube.[1][3] Convection currents will ensure uniform temperature distribution.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[1][3] Record this temperature.
- It is advisable to repeat the measurement to ensure accuracy.

Determination of Density

Density is the mass of a substance per unit volume ($\rho = m/V$).^[4] It is an intrinsic property that can be used to identify a substance and assess its purity.

Apparatus:

- Digital balance (accurate to at least 0.01 g)
- Graduated cylinder or pycnometer (density bottle) for precise volume measurement
- Thermometer
- Pipette

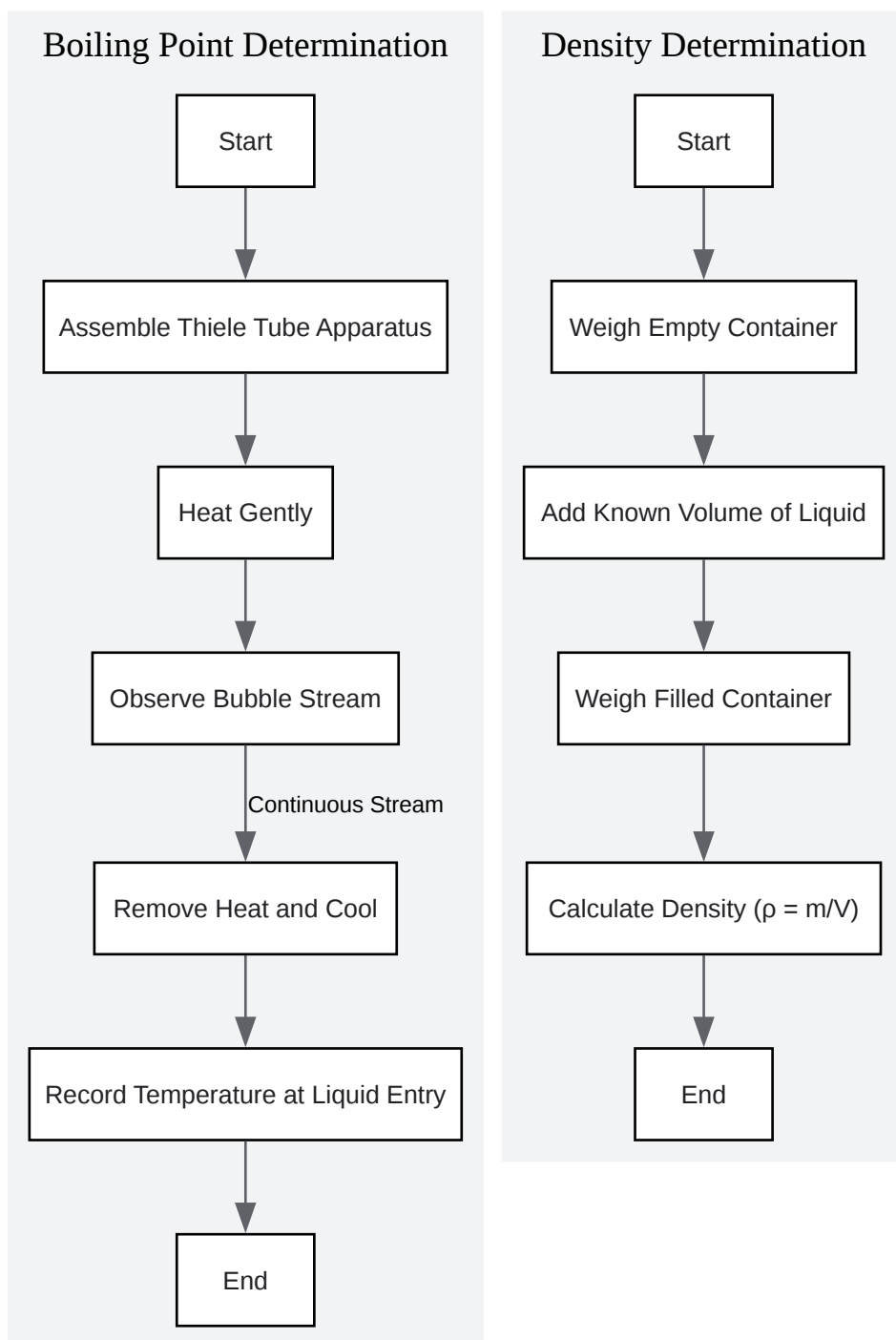
Procedure:

- Ensure the graduated cylinder or pycnometer is clean and dry.
- Place the empty container on the digital balance and tare it to zero, or record its mass (m_1).^[4]

- Carefully transfer a known volume of **n-Butylethylenediamine** into the container using a pipette. For high accuracy, a pycnometer is recommended as its volume is precisely known. If using a graduated cylinder, read the volume from the bottom of the meniscus.[4] Let this volume be V.
- Place the container with the liquid back on the balance and record the new mass (m2).
- The mass of the liquid (m) is calculated as $m = m_2 - m_1$.
- Calculate the density using the formula: $\rho = m / V$. [4]
- Measure and record the temperature of the liquid, as density is temperature-dependent.
- For improved accuracy, repeat the measurement multiple times and calculate the average density.[4]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **n-Butylethylenediamine**.



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Caption: Experimental workflows for determining boiling point and density.

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